

Personal protective equipment for handling Cyclopentadecanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclopentadecanone

Cat. No.: B167302

[Get Quote](#)

Essential Safety and Handling Guide for Cyclopentadecanone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Cyclopentadecanone** (CAS No. 502-72-7). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Cyclopentadecanone is a white to off-white crystalline solid with a musky odor, widely used as a fragrance ingredient in perfumes and cosmetics.^[1] While it is generally considered to have low acute toxicity, some safety data sheets (SDS) classify it as a skin and eye irritant.^[1] Therefore, adherence to proper personal protective equipment (PPE) and handling procedures is crucial.

Summary of Safety and Physical Data

The following table summarizes key quantitative data for **Cyclopentadecanone**, compiled from various safety data sheets.

Parameter	Value	Reference
CAS Number	502-72-7	[1][2][3]
Molecular Formula	C ₁₅ H ₂₈ O	[1][4]
Molecular Weight	224.39 g/mol	[1]
Appearance	White to off-white crystalline solid or flakes	[1]
Melting Point	62 - 67 °C (143.6 - 152.6 °F)	[2]
Boiling Point	120 °C (248 °F)	[1][2]
Flash Point	145 °C (293 °F) (closed cup)	[1]
Solubility	Insoluble in water; soluble in alcohol and oils	[1][4]
GHS Classification	Not classified as hazardous by some sources[3][5]; Classified as a skin and eye irritant by others.[1]	

Operational Plan: Handling Cyclopentadecanone

This section outlines the step-by-step procedures for the safe handling of **Cyclopentadecanone** in a laboratory setting.

1. Engineering Controls and Preparation:

- Ventilation: Always handle **Cyclopentadecanone** in a well-ventilated area.[1][4] The use of a local exhaust ventilation system, such as a chemical fume hood, is recommended to minimize inhalation of dust or vapors, especially during prolonged use or when heating.
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

2. Required Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or safety glasses with side-shields.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile gloves) to prevent skin contact.[\[4\]](#)[\[6\]](#)
- Body Protection: A standard laboratory coat is required to protect against accidental spills.[\[1\]](#)[\[8\]](#)
- Respiratory Protection: Under normal use with adequate ventilation, a respirator is not typically required.[\[2\]](#)[\[3\]](#) However, if dust is generated or ventilation is poor, a NIOSH-approved respirator should be used.[\[6\]](#)

3. Step-by-Step Handling Protocol:

- Don PPE: Before handling, put on all required personal protective equipment as listed above.
- Weighing and Transfer:
 - Conduct weighing and transfer operations in a fume hood or on a bench with local exhaust ventilation to control dust.
 - Use a spatula or other appropriate tool to handle the solid material. Avoid creating dust.
 - If transferring to a container for dissolution, add the solid to the solvent slowly.
- During Use:
 - Keep the container tightly closed when not in use.[\[4\]](#)[\[6\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[6\]](#)
 - Do not eat, drink, or smoke in the work area.[\[3\]](#)
 - Wash hands thoroughly after handling.[\[6\]](#)

4. Spill and Emergency Procedures:

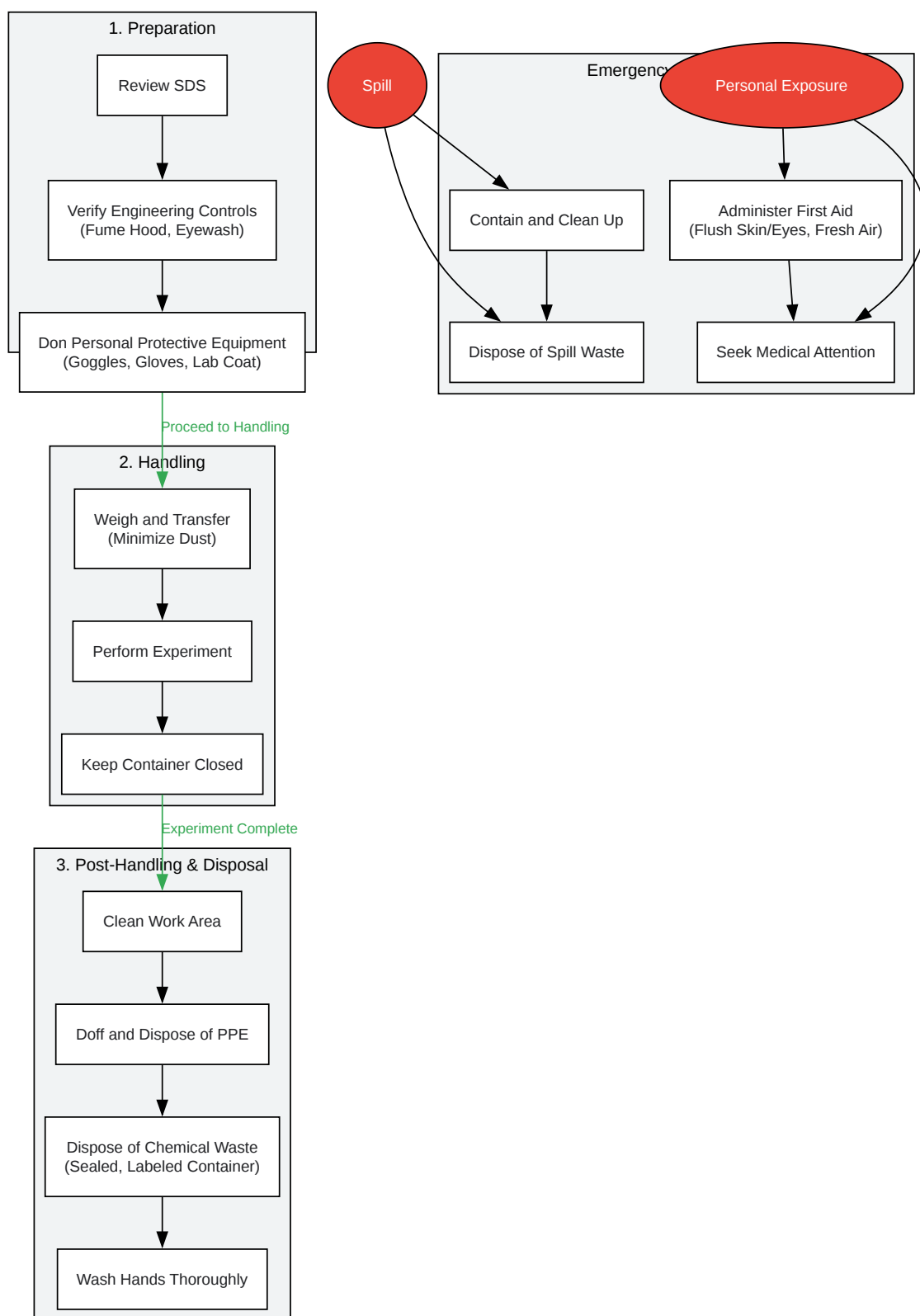
- Minor Spills:
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE, sweep up the spilled solid material.[2] Avoid generating dust.
 - Collect the material in a suitable, labeled container for disposal.[1]
 - Clean the spill area with soap and water.
- Skin Contact: Wash the affected area immediately with plenty of soap and water.[1][2] If irritation persists, seek medical attention.[1]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[6] Seek medical attention if irritation persists.[1][2]
- Inhalation: Move the affected person to fresh air.[1] If breathing is difficult, provide oxygen. Seek medical attention if symptoms occur.[1]
- Ingestion: Rinse the mouth with water.[1] Do not induce vomiting. Seek immediate medical attention.[1]

5. Disposal Plan:

- Dispose of waste **Cyclopentadecanone** and any contaminated materials in accordance with all applicable local, regional, and national regulations.[5]
- Do not dispose of the chemical into drains or the environment.[1][3]
- Place waste material in a clearly labeled, sealed container for collection by a licensed waste disposal company.[5] Empty containers should also be disposed of through an approved waste handling site.[3]

Workflow for Safe Handling of Cyclopentadecanone

The following diagram illustrates the logical workflow for safely handling **Cyclopentadecanone**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Cyclopentadecanone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbull.com [chemicalbull.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 4. Cyclopentadecanone (502-72-7) | Reliable Chemical Trader [chemicalbull.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. Cyclopentadecanone(502-72-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. directpcw.com [directpcw.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Cyclopentadecanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167302#personal-protective-equipment-for-handling-cyclopentadecanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com